

Operational Guide: Safe Handling & PPE for 5-Tert-butyl-2-chlorophenol

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Compound of Interest

Compound Name: 5-Tert-butyl-2-chlorophenol

CAS No.: 20942-69-2

Cat. No.: B3433292

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Executive Safety Summary

5-Tert-butyl-2-chlorophenol (and its structural isomers like 2-chloro-4-tert-butylphenol) presents a dual-hazard profile: corrosivity typical of halogenated phenols and enhanced lipophilicity due to the tert-butyl group.[1] This combination allows the chemical to rapidly penetrate the skin's lipid barrier while causing severe chemical burns, making standard laboratory nitrile gloves insufficient for prolonged contact.

This guide defines the Zero-Permeation Protocol required for handling this compound, prioritizing barrier integrity and respiratory isolation.[1]

Hazard Analysis & Risk Assessment

Derived from structural family data (Chlorinated tert-butylphenols, CAS Ref: 98-28-2 / 75007-36-2)[1]

Hazard Class	GHS Classification	Operational Implication
Skin Corrosion	Category 1B	Causes severe burns and tissue destruction upon contact.[1] Immediate irreversible damage possible.
Acute Toxicity	Category 4 (Dermal/Oral)	Harmful if absorbed.[1] The tert-butyl moiety increases absorption rates vs. simple chlorophenols.[1]
Eye Damage	Category 1	Risk of permanent blindness. [1] Vapors can cause lachrymation and corneal clouding.
Aquatic Toxicity	Chronic Category 2	Toxic to aquatic life with long-lasting effects.[1][2][3][4] All waste must be captured (Zero Drain Disposal).

Critical Warning: The melting point of this family is often near ambient temperature (approx. 30–50°C). It may exist as a supercooled viscous liquid or a low-melting solid.[1] Heating it for transfer dramatically increases vapor pressure and inhalation risk.

PPE Selection Guide: The Zero-Permeation Standard

A. Dermal Protection (Gloves)

Standard disposable nitrile gloves (4-6 mil) provide only incidental splash protection (<5 minutes). For synthesis, aliquoting, or spill cleanup, you must use a Laminate Barrier.

Glove Type	Material	Breakthrough Time	Usage Scenario
Primary Layer (Inner)	Laminate Film (e.g., Silver Shield® / 4H®)	>480 mins	MANDATORY for all handling >10 mL or heating operations.[1]
Secondary Layer (Outer)	Heavy Nitrile (min 8 mil) or Neoprene	>30 mins	Provides mechanical protection for the inner laminate glove and grip dexterity.[1]
Incidental Only	Disposable Nitrile (Double-gloved)	<10 mins	Forbidden for immersion.[1] Acceptable only for handling closed vials.

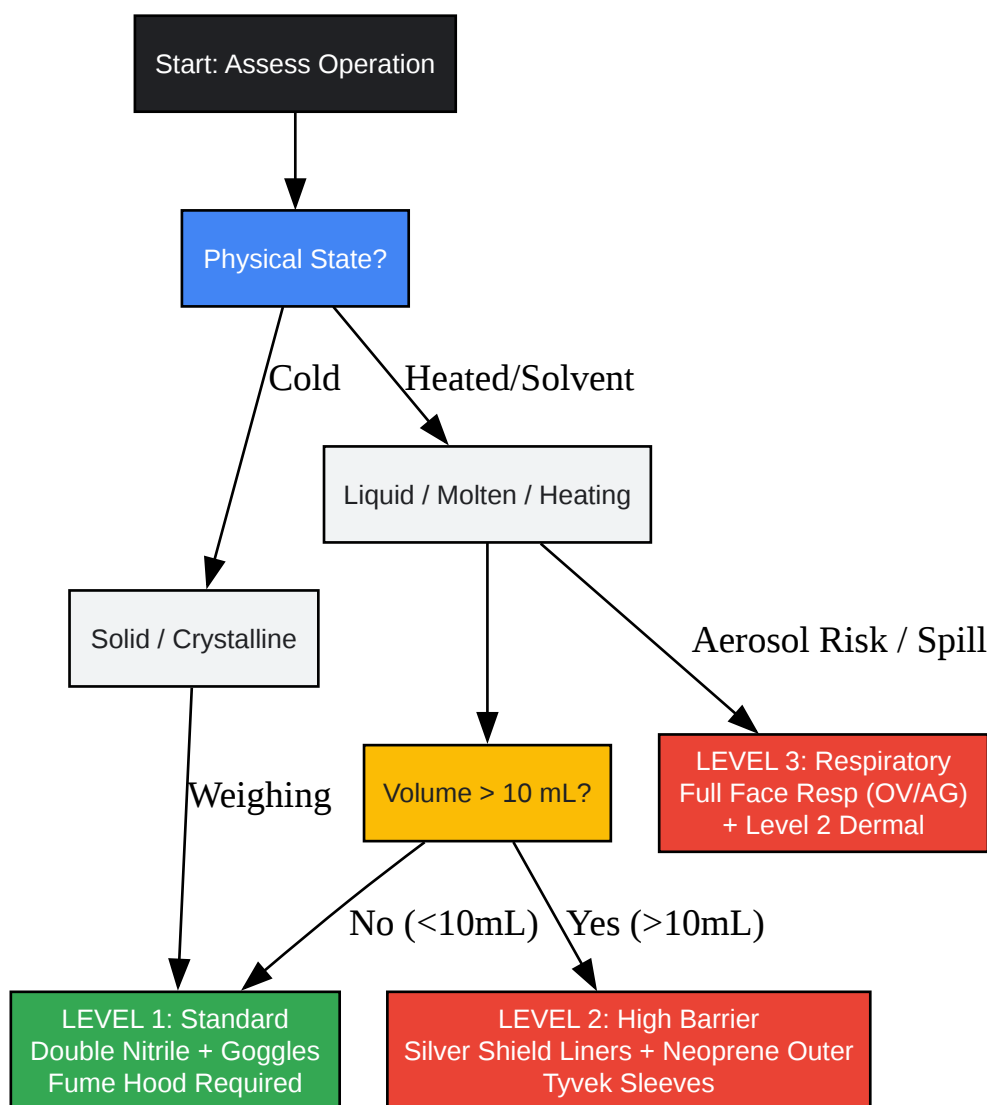
B. Respiratory Protection

- Standard Operation: Work inside a certified Chemical Fume Hood (Face velocity: 100 fpm). [1]
- Outside Hood / Spill Cleanup:
 - Minimum: Half-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges + P100 pre-filter (if solid/dusty).[1]
 - High Hazard (Heating/Aerosol): Full-face respirator (APF 50) to protect eyes from corrosive vapors.[1]

C. Body & Eye Defense

- Eyes: Chemical Splash Goggles (Indirect Vent). Note: Face shields alone are insufficient for vapors.[1]
- Body: Tyvek® Lab Coat (or chemically resistant apron) over standard cotton lab coat. Avoid exposed skin at wrists/neck.

Visualization: PPE Decision Logic



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Figure 1: PPE Selection Decision Tree based on physical state and volume.[1] Note that heating the compound automatically escalates requirements to Level 2/3 due to increased vapor pressure.

Operational Protocol: Donning & Doffing

Objective: Prevent "secondary exposure" where the user contaminates their own skin while removing contaminated PPE.[3]

Step-by-Step Doffing (Removal) Workflow

- **Decontaminate Outer Gloves:** While still in the fume hood, wipe outer neoprene gloves with a solvent-soaked pad (Ethanol or Acetone) to remove gross residue. Dispose of pad as hazardous waste.
- **Remove Outer Gloves:** Peel off the outer neoprene gloves, turning them inside out. Do not touch the inner laminate gloves with the dirty outer surface.
- **Inspect Inner Gloves:** Check Silver Shield/Laminate gloves for visible staining. If clean, they can be carefully removed; if stained, treat as waste.
- **Remove Goggles/Face Shield:** Handle by the strap only. Do not touch the front lens.
- **Remove Lab Coat:** Unsnap/unzip. Peel away from the neck, rolling the outside (contaminated side) inward.
- **Wash Hands:** Immediately wash with soap and cool water for 60 seconds. Warm water opens pores and increases absorption risk.^[1]

Emergency Response & Disposal

Spill Response (<50 mL)

- **Evacuate:** Clear the immediate area.
- **PPE Up:** Don Full-Face Respirator (OV/AG) and Silver Shield gloves.
- **Absorb:** Use a Universal Absorbent Pads or vermiculite. Do not use paper towels (rapid permeation).^[1]
- **Neutralize:** Wipe surface with a mild alkaline detergent (e.g., dilute sodium carbonate) to neutralize acidic phenol residues.
- **Collect:** Place all waste in a wide-mouth jar labeled "Hazardous Waste: Chlorinated Phenols - Toxic/Corrosive."

Disposal Protocol

- **Classification:** Halogenated Organic Waste.^[1]

- Method: High-temperature incineration (>1000°C) is required to prevent the formation of dioxins.[1]
- Prohibition: NEVER dispose of down the drain. This compound is toxic to aquatic life (Chronic Cat 2) and difficult to biodegrade.

References

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